

Introduction: The Role of Muscimol- $^{15}\text{N},\text{d}_2$ as an Internal Standard

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Compound of Interest

Compound Name: *Muscimol- $^{15}\text{N},\text{d}_2$ Hydrochloride*

CAS No.: *1346602-01-4*

Cat. No.: *B584096*

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Muscimol is a potent, selective agonist for the γ -aminobutyric acid (GABA) A receptor, making it a valuable tool in neuroscience research.[1][2] For quantitative studies, such as pharmacokinetic analysis in biological matrices, a stable isotope-labeled (SIL) internal standard is indispensable. Muscimol- $^{15}\text{N},\text{d}_2$ Hydrochloride is designed for this purpose. It is chemically identical to muscimol but contains two deuterium atoms (d_2) and one nitrogen-15 (^{15}N) atom. This labeling results in a nominal mass increase of 3 Daltons (Da) relative to the unlabeled analogue.

The +3 Da mass shift is crucial for mass spectrometry (MS)-based quantification, as it shifts the molecule's signal to a mass-to-charge ratio (m/z) free from the interference of the naturally occurring isotopologues of the unlabeled analyte.[3] The accuracy of any quantitative assay employing this standard is directly dependent on the precise knowledge of its isotopic enrichment and purity.

Understanding Isotopic Labeling and Purity

The synthesis of SIL compounds is a complex process that rarely achieves 100% incorporation of the desired isotopes. This reality necessitates a clear distinction between two key concepts:

Isotopic Enrichment and Species Abundance.[4]

- **Isotopic Enrichment (%)**: This refers to the percentage of a specific isotope at a given labeled position. For Muscimol- ^{15}N , d_2 , this would be defined for the nitrogen position (^{15}N vs. ^{14}N) and for each of the two deuterium positions on the aminomethyl group (D vs. H). High-quality starting materials often have an isotopic enrichment of >99%.[4]
- **Species Abundance (%)**: This refers to the percentage of the entire population of molecules that have a specific isotopic composition. For example, the desired species is the one containing two deuterium atoms and one ^{15}N atom (d_2 , ^{15}N). However, the final product will inevitably be a mixture of isotopologues, including partially labeled (d_1 , ^{15}N ; d_2 , ^{14}N) and unlabeled (d_0 , ^{14}N) species.

The relationship between these terms is probabilistic. Even with an isotopic enrichment of 99.5% at all three positions, the theoretical abundance of the desired (d_2 , ^{15}N) species is calculated as: $(0.995)^3 \approx 98.5\%$. This highlights the importance of analytical verification of the final product.

Table 1: Theoretical Species Abundance vs. Isotopic Enrichment

This table illustrates the expected distribution of major isotopologues for a hypothetical batch of Muscimol- ^{15}N , d_2 with a starting material enrichment of 99.5% at each of the three labeled positions.

Isotopologue Species (Mass Shift)	Calculation	Theoretical Abundance (%)
d_2 , ^{15}N (M+3)	$(0.995) * (0.995) * (0.995)$	98.51%
d_1 , ^{15}N (M+2)	$2 * (0.995) * (0.005) * (0.995)$	0.99%
d_2 , ^{14}N (M+2)	$(0.995) * (0.995) * (0.005)$	0.49%
d_0 , ^{15}N (M+1)	$(0.005) * (0.005) * (0.995)$	<0.01%
d_1 , ^{14}N (M+1)	$2 * (0.995) * (0.005) * (0.005)$	<0.01%
d_0 , ^{14}N (M+0)	$(0.005) * (0.005) * (0.005)$	<0.001%

Analytical Methodologies for Enrichment Determination

Two orthogonal analytical techniques are essential for the comprehensive characterization of Muscimol- $^{15}\text{N}, \text{d}_2$ Hydrochloride: High-Resolution Mass Spectrometry (HRMS) and Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy.

High-Resolution Mass Spectrometry (HRMS)

HRMS is the primary technique for determining the distribution of isotopologues and confirming the overall mass shift. Instruments like Time-of-Flight (TOF) or Orbitrap mass spectrometers provide the necessary resolution to separate and quantify the different isotopic species.^{[5][6]}

Experimental Protocol: LC-HRMS for Isotopologue Distribution

- **Standard Preparation:** Prepare a ~1 µg/mL solution of Muscimol- $^{15}\text{N}, \text{d}_2$ Hydrochloride in a suitable solvent (e.g., 50:50 Methanol:Water).
- **Chromatographic Separation:**
 - **Column:** A Hydrophilic Interaction Liquid Chromatography (HILIC) column (e.g., TSK-GEL Amide-80) is effective for retaining the polar muscimol molecule.^{[7][8]}
 - **Mobile Phase A:** 0.1% Formic Acid in Water
 - **Mobile Phase B:** 0.1% Formic Acid in Acetonitrile
 - **Gradient:** Run a gradient from high organic (e.g., 90% B) to lower organic to elute the analyte.
 - **Flow Rate:** 0.2-0.4 mL/min.
- **Mass Spectrometer Settings:**
 - **Ionization Mode:** Electrospray Ionization, Positive (ESI+).

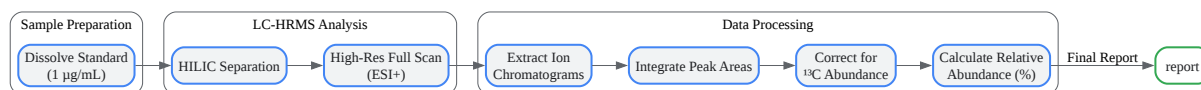
- Acquisition Mode: Full scan in high-resolution mode (Resolution > 30,000 FWHM).
- Mass Range: Scan from m/z 100 to 200 to cover all potential isotopologues and background ions.
- Data Analysis:
 - Extract the ion chromatograms for the expected m/z of each isotopologue (see Table 2).
 - Integrate the area under the curve for each peak.
 - Calculate the relative abundance of each isotopologue by dividing its peak area by the total peak area of all related isotopologues.
 - Correction: For highest accuracy, the raw data must be corrected for the natural isotopic contribution of carbon (^{13}C), which can interfere with the signals.[\[6\]](#)

Table 2: Theoretical m/z of Muscimol Isotopologues (as $[\text{M}+\text{H}]^+$)

Unlabeled Muscimol ($\text{C}_4\text{H}_6\text{N}_2\text{O}_2$) has a monoisotopic mass of 114.043 Da.

Isotopologue Species	Nominal Mass Shift	Monoisotopic Mass (Da)	Expected m/z $[\text{M}+\text{H}]^+$
$\text{C}_4\text{H}_6(^{14}\text{N})_2\text{O}_2$	M+0	114.043	115.050
$\text{C}_4\text{H}_5\text{D}(^{14}\text{N})_2\text{O}_2$	M+1	115.049	116.056
$\text{C}_4\text{H}_6(^{14}\text{N})(^{15}\text{N})\text{O}_2$	M+1	115.040	116.047
$\text{C}_4\text{H}_4\text{D}_2(^{14}\text{N})_2\text{O}_2$	M+2	116.055	117.062
$\text{C}_4\text{H}_5\text{D}(^{14}\text{N})(^{15}\text{N})\text{O}_2$	M+2	116.046	117.053
$\text{C}_4\text{H}_4\text{D}_2(^{14}\text{N})(^{15}\text{N})\text{O}_2$	M+3	117.052	118.059

Workflow for MS-Based Isotopic Purity Analysis



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Caption: Workflow for determining isotopologue distribution using LC-HRMS.

Quantitative ^1H NMR Spectroscopy

While HRMS excels at differentiating isotopologues by mass, qNMR provides orthogonal information about the specific sites of labeling and can determine both chemical and isotopic purity.[9]

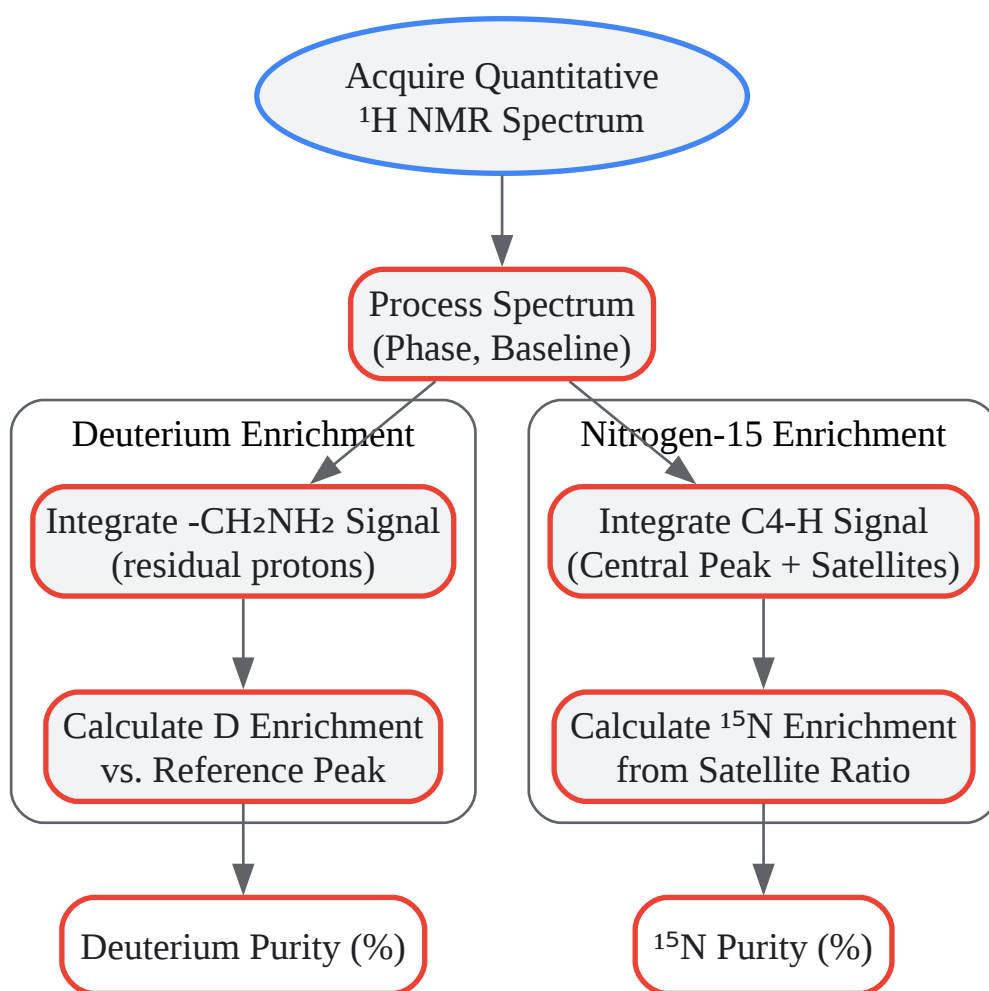
- **Deuterium Enrichment:** The aminomethyl protons ($-\text{CH}_2\text{NH}_2$) of unlabeled muscimol appear as a distinct singlet in the ^1H NMR spectrum.[10][11] In the d_2 -labeled analogue, this signal should be absent or significantly reduced. The deuterium enrichment can be calculated by comparing the integration of this signal region to a non-labeled, internal standard or to another stable proton signal within the molecule (e.g., the vinyl proton).
- **^{15}N Enrichment:** The ^{15}N nucleus (spin $\frac{1}{2}$) couples to adjacent protons.[12][13] This means the proton on the isoxazole ring (C4-H) will appear not just as a singlet, but also as a doublet (due to coupling with the adjacent ^{15}N), often seen as " ^{15}N satellites" flanking the main ^{14}N peak. The ^{15}N enrichment is determined by the ratio of the integrated area of the satellite peaks to the total area of the main peak plus the satellites.[14]

Experimental Protocol: ^1H qNMR for Isotopic Enrichment

- **Sample Preparation:**
 - Accurately weigh ~5-10 mg of Muscimol- $^{15}\text{N}, \text{d}_2$ Hydrochloride.
 - Accurately weigh a certified internal standard (e.g., maleic acid) with a known purity and a signal in a clean region of the spectrum.

- Dissolve both in a known volume of D₂O (or DMSO-d₆).
- NMR Acquisition:
 - Use a high-field NMR spectrometer (≥400 MHz).
 - Acquire a quantitative ¹H spectrum. Crucially, ensure a long relaxation delay (D1) of at least 5 times the longest T1 relaxation time of the protons being integrated. This is essential for accurate integration.
 - Acquire a sufficient number of scans to achieve a high signal-to-noise ratio (>250:1) for the signals of interest.
- Data Processing & Calculation:
 - Carefully phase and baseline correct the spectrum.
 - For Deuterium Enrichment: Integrate the signal for the aminomethyl protons (~4.2 ppm) and a reference proton (e.g., vinyl proton at ~6.2 ppm).^[10] The ratio, corrected for the number of protons, indicates the level of residual, non-deuterated species.
 - For ¹⁵N Enrichment: Integrate the central peak and the ¹⁵N satellite peaks of the C4-H proton. Calculate the enrichment using the formula:
 - % ¹⁵N Enrichment = [(Sum of Satellite Integrals) / (Central Peak Integral + Sum of Satellite Integrals)] x 100

Logical Flow for qNMR Data Interpretation



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Caption: Data interpretation workflow for determining D and ¹⁵N enrichment via ¹H qNMR.

Summary of Specifications and Reporting

A comprehensive Certificate of Analysis (CoA) for Muscimol-¹⁵N,_{d2} Hydrochloride must report on all aspects of its purity. The data obtained from the methodologies described above are consolidated to provide the end-user with a complete profile of the material.

Table 3: Example Certificate of Analysis Specifications

Parameter	Method	Specification
Chemical Purity	HPLC-UV or qNMR	≥ 98%
Isotopic Enrichment (¹⁵ N)	qNMR	≥ 99 atom %
Isotopic Enrichment (D)	qNMR / HRMS	≥ 98 atom %
Isotopologue Abundance	HRMS	
d ₂ , ¹⁵ N Species	≥ 97%	
Sum of all other species	≤ 3%	
Identity Confirmation	¹ H NMR, MS	Conforms to structure

Conclusion

The utility of Muscimol-¹⁵N,₂ Hydrochloride as an internal standard is fundamentally reliant on its high isotopic enrichment and well-characterized purity. A multi-faceted analytical approach, leveraging the strengths of both high-resolution mass spectrometry and quantitative NMR, is not merely recommended but essential for its validation. HRMS provides a detailed distribution of all isotopologue species, while qNMR offers precise, site-specific enrichment data and an orthogonal measure of chemical purity. By following the robust protocols outlined in this guide, researchers can confidently verify the quality of their standard, ensuring the accuracy and reliability of their quantitative bioanalytical data.

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